

Reproducibility of experiments using "Methyl 2-formyl-1H-indole-5-carboxylate"

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Compound of Interest

Compound Name: *Methyl 2-formyl-1H-indole-5-carboxylate*

CAS No.: *880360-85-0*

Cat. No.: *B3162730*

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Reproducibility Guide: **Methyl 2-formyl-1H-indole-5-carboxylate**

Executive Summary

Methyl 2-formyl-1H-indole-5-carboxylate (CAS: 880360-85-0*) is a critical building block for the synthesis of indole-based therapeutics, particularly PARP and kinase inhibitors. Its structural value lies in the orthogonal reactivity of the C2-formyl group (for condensation/amination) and the C5-ester (for late-stage diversification).

The Reproducibility Crisis: The most common failure mode in working with this compound is regioisomer confusion. Standard formylation protocols (e.g., Vilsmeier-Haack) inherently target the C3 position, yielding the wrong isomer (Methyl 3-formyl-1H-indole-5-carboxylate). This guide establishes the Selenium Dioxide (SeO₂) Oxidation of the 2-methyl precursor as the only robust, self-validating route to the C2-formyl target.

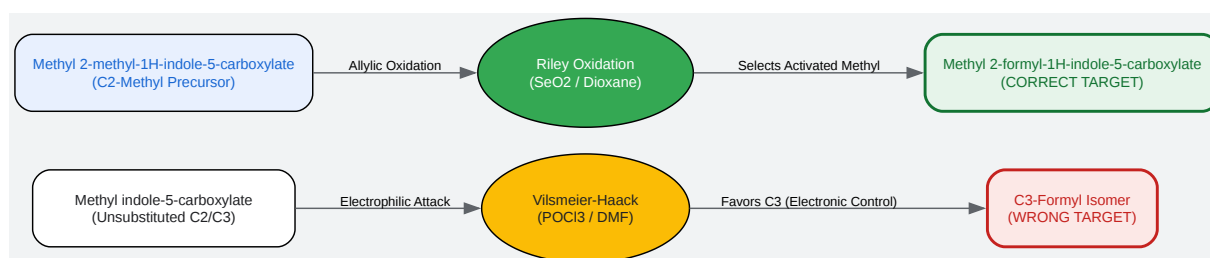
Part 1: The Regioselectivity Trap (Expertise & Logic)

To ensure reproducibility, one must understand the mechanistic divergence of indole functionalization. Indoles are electron-rich heterocycles that undergo electrophilic aromatic substitution preferentially at C3 due to the stability of the intermediate cation.

- Path A (The Trap): Attempting to formylate Methyl indole-5-carboxylate using Vilsmeier-Haack reagents () will exclusively yield the C3-formyl product.
- Path B (The Solution): The C2-formyl group must be installed via oxidation of a pre-existing C2-methyl group. This requires starting with Methyl 2-methyl-1H-indole-5-carboxylate.

Pathway Visualization

The following diagram illustrates the divergent synthesis pathways and the critical decision point for researchers.



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Figure 1: Mechanistic divergence in indole formylation. Path A (Yellow) leads to the incorrect C3 isomer. Path B (Green) successfully yields the C2 target.

Part 2: The Gold Standard Synthesis Protocol

Objective: Synthesis of **Methyl 2-formyl-1H-indole-5-carboxylate** via SeO₂ oxidation. Starting

Material: Methyl 2-methyl-1H-indole-5-carboxylate (CAS: 57663-18-0).

Reagents & Equipment

- Substrate: Methyl 2-methyl-1H-indole-5-carboxylate (1.0 eq).
- Oxidant: Selenium Dioxide (

), 1.2–1.5 eq.
- Solvent: 1,4-Dioxane (wet, containing 2-5%

) or Xylene.
- Safety:

is toxic and a severe irritant. Use a fume hood.[1]

Step-by-Step Methodology

- Setup: In a round-bottom flask equipped with a reflux condenser, dissolve the starting material (e.g., 5.0 g) in 1,4-dioxane (50 mL).
- Addition: Add

(1.2 eq) in a single portion.
 - Note: The addition of a small amount of water (1-2 mL) helps dissolve

and accelerates the reaction, preventing over-oxidation to the carboxylic acid.
- Reaction: Heat the mixture to reflux (100°C) for 2–4 hours.
 - Monitoring: Monitor by TLC (Hexane/EtOAc 2:1). The aldehyde product is typically more polar than the methyl precursor but less polar than the carboxylic acid byproduct.
- Workup (Critical for Purity):
 - Filter the hot reaction mixture through a pad of Celite to remove the black selenium metal precipitate.
 - Wash the Celite pad with hot dioxane or EtOAc.

- Concentrate the filtrate under reduced pressure.[\[1\]](#)
- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (, 0-30% EtOAc in Hexanes).
- Yield Expectation: 65–80%.[\[2\]](#)
- Quality Check:

NMR should show a singlet aldehyde proton around

9.8–10.2 ppm.

Part 3: Comparative Analysis & Data

This section objectively compares the target compound against its common isomers and analogs to assist in experimental design.

Table 1: Structural & Performance Comparison

Feature	Methyl 2-formyl-1H-indole-5-carboxylate (Target)	Methyl 3-formyl-1H-indole-5-carboxylate (Isomer)	Ethyl 2-formyl-1H-indole-5-carboxylate (Analog)
Synthesis Route	SeO ₂ Oxidation of 2-Me precursor	Vilsmeier-Haack of 5-ester precursor	SeO ₂ Oxidation of 2-Me precursor
Reaction Difficulty	Moderate (requires toxic oxidant)	Low (standard reagents)	Moderate
Aldehyde Reactivity	High (Less sterically hindered)	Moderate (Steric bulk from benzene ring)	High
Solubility (Organic)	Moderate (MeOH, DCM, DMSO)	Moderate	High (Better for lipophilic reactions)
Stability	Prone to air oxidation (store under)	Stable	Prone to air oxidation
Primary Use	Specific kinase/PARP inhibitors	General indole functionalization	When higher solubility is required

Why Choose the Methyl Ester?

The methyl ester is often preferred in early-stage discovery because it provides a distinct NMR signal (singlet ~3.9 ppm) that does not overlap with the complex multiplets often found in drug-like molecules, simplifying structural verification.

Part 4: Downstream Application (Validation)

To validate the quality of the synthesized aldehyde, a standard Reductive Amination is the most reliable test. Impurities (e.g., residual Se or carboxylic acid) will drastically lower the yield of this step.

Protocol: Reductive Amination with Morpholine

- Imine Formation: Dissolve **Methyl 2-formyl-1H-indole-5-carboxylate** (1.0 eq) and Morpholine (1.2 eq) in DCE (Dichloroethane). Add catalytic Acetic Acid (1 drop). Stir for 1

hour.

- Reduction: Add Sodium Triacetoxymethylborohydride (, 1.5 eq) at room temperature. Stir for 4–16 hours.
- Validation: Quench with saturated . Extract with DCM.
 - Success Criteria: Clean conversion to the amine. If the reaction stalls at the imine or shows decomposition, the starting aldehyde likely contains selenium contaminants or carboxylic acid.

Part 5: Troubleshooting

Symptom	Probable Cause	Corrective Action
Low Yield (<40%)	Over-oxidation to carboxylic acid.	Reduce reaction time; ensure water content in dioxane is <5%; reduce SeO ₂ equivalents to 1.1.
Black Precipitate in Product	Colloidal Selenium.	Filter through a double pad of Celite/Activated Charcoal. Treat filtrate with aqueous sodium thiosulfate.
Starting Material Remains	Old/Inactive SeO ₂ .	SeO ₂ is hygroscopic and deactivates. Use fresh reagent or sublime old stock before use.
Wrong Isomer (C3)	Used Vilsmeier conditions.	STOP. You cannot convert the C3 isomer to C2. Restart with 2-methyl precursor and SeO ₂ .

References

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- Organic Syntheses.Oxidation with Selenium Dioxide: General Procedures. Org.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Synth. 1970, 50, 77. [Link](#)
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- BenchChem.Regioselectivity of the Vilsmeier-Haack Reaction.[Link](#)
- Sigma-Aldrich.Methyl 2-methyl-1H-indole-5-carboxylate (Precursor) Product Page.[Link](#)

Disclaimer: CAS numbers for specific indole aldehyde isomers are often mislabeled in commercial databases. Always verify the chemical structure (SMILES: COC(=O)C1=CC2=C(NC(C=O)=C2)C=C1) rather than relying solely on the CAS number.

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